

Introduction: The Role of 2-Ethyl-5-nitropyridine in Modern Research

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Compound of Interest

Compound Name: **2-Ethyl-5-nitropyridine**

Cat. No.: **B1587371**

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2-Ethyl-5-nitropyridine is a substituted pyridine derivative that serves as a crucial building block in organic synthesis, particularly within the pharmaceutical and agrochemical industries. Its chemical structure, featuring an ethyl group and a nitro group on the pyridine ring, offers versatile reactivity for constructing more complex molecules. For researchers and drug development professionals, sourcing high-purity **2-Ethyl-5-nitropyridine** is a critical first step in the synthesis of novel compounds, including active pharmaceutical ingredients (APIs).[\[1\]](#)[\[2\]](#) The reliability of the chemical supplier directly impacts the reproducibility of experimental results and the overall success of a research program. This guide provides an in-depth analysis of commercial suppliers of **2-Ethyl-5-nitropyridine**, with a focus on quality assessment, documentation, and safe handling for research purposes.

Section 1: Identifying Reputable Commercial Suppliers

The landscape of chemical suppliers is vast, ranging from large multinational corporations to smaller, specialized companies. For research applications, it is essential to partner with suppliers who can provide high-quality reagents, comprehensive documentation, and technical support.[\[3\]](#)[\[4\]](#) Below is a comparative overview of some commercial suppliers of **2-Ethyl-5-nitropyridine**.

Table 1: Comparison of Commercial Suppliers of **2-Ethyl-5-nitropyridine**

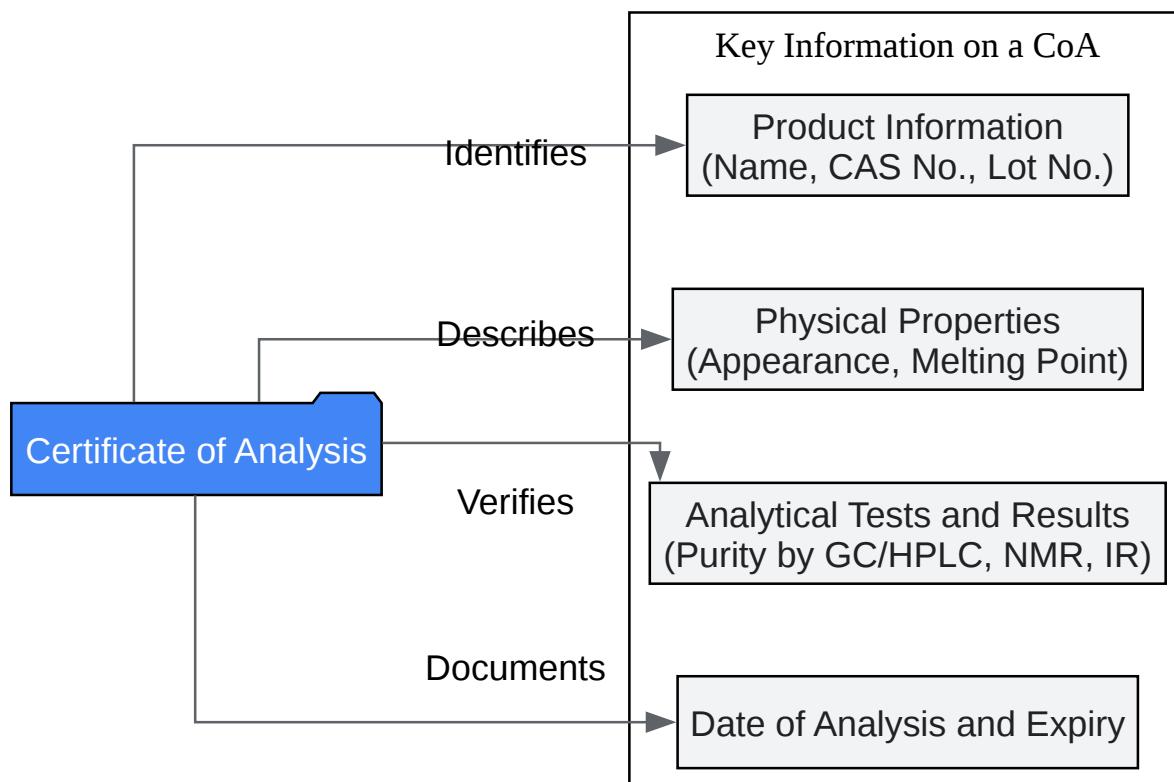
Supplier	Noteworthy Offerings	Target Audience
Sigma-Aldrich (part of MilliporeSigma)	Extensive catalog of chemicals, strong reputation for quality assurance, detailed online documentation including Safety Data Sheets (SDS). [4]	Academia, pharmaceutical research, materials science. [4]
Thermo Fisher Scientific	Comprehensive range of laboratory chemicals and equipment, commitment to innovation and research support. [4]	Researchers and laboratories worldwide. [4]
TCI Chemicals	Specializes in laboratory reagents, offers detailed safety information on their products. [5]	Research and development.
BLDpharm	Provides a large catalog of building blocks and intermediates, with a focus on novel chemicals. [6]	Chemical and pharmaceutical research.
Cayman Chemical	Manufactures high-quality biochemicals and offers contract services for custom chemical synthesis and analysis. [7]	Drug discovery and biomedical research. [7]
ChemicalBook	An online platform that aggregates information and suppliers for a vast number of chemical compounds, including 2-Ethyl-5-nitropyridine. [8]	Broad scientific community.

Section 2: Quality Control and Documentation for Researchers

Ensuring the quality of starting materials is paramount in scientific research. Reputable suppliers will provide comprehensive documentation to verify the identity and purity of their products. The two most critical documents for a researcher are the Certificate of Analysis (CoA) and the Safety Data Sheet (SDS).

The Certificate of Analysis (CoA): A Guarantee of Quality

A Certificate of Analysis is a document issued by a supplier's quality assurance department that confirms a product meets its predetermined specifications. It is a crucial tool for researchers to assess the purity and quality of a chemical batch.



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Caption: Key components of a Certificate of Analysis (CoA).

Analytical Methods for Purity Assessment

The purity data presented on a CoA is generated using various analytical techniques. Understanding the principles behind these methods allows researchers to critically evaluate the quality of the **2-Ethyl-5-nitropyridine** they receive.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a powerful technique for separating and identifying volatile and semi-volatile compounds like **2-Ethyl-5-nitropyridine**.
[9] The gas chromatograph separates the components of a mixture, and the mass spectrometer provides detailed structural information, allowing for confident identification and quantification of impurities.[10][11]
- High-Performance Liquid Chromatography (HPLC): HPLC is another versatile separation technique that is well-suited for the analysis of pyridine derivatives.[9] It is particularly useful for less volatile compounds or for analyzing complex mixtures.[9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provide detailed information about the molecular structure of a compound, confirming its identity.[12]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule, serving as a fingerprint for the compound.[12]

The Safety Data Sheet (SDS): A Guide to Safe Handling

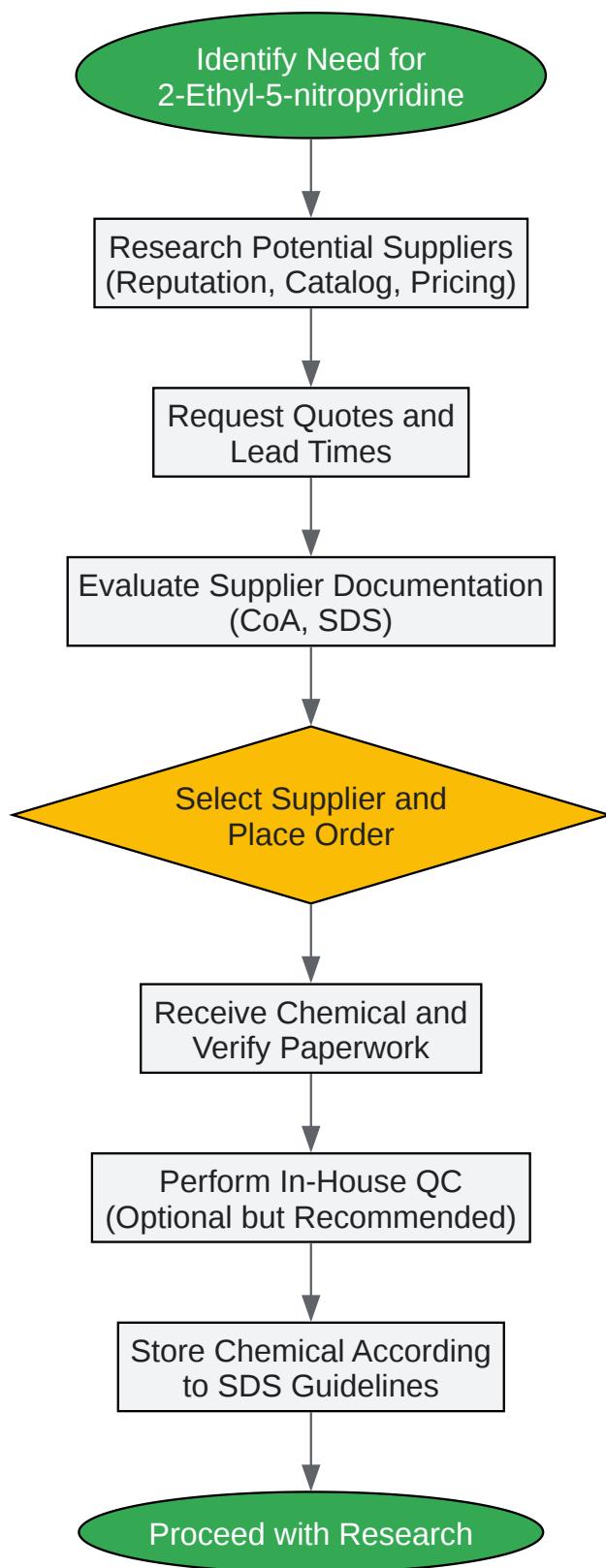
The Safety Data Sheet (SDS), formerly known as the Material Safety Data Sheet (MSDS), provides comprehensive information about the potential hazards of a chemical and how to work with it safely.[5][13][14] Key sections of an SDS for **2-Ethyl-5-nitropyridine** include:

- Hazards Identification: Details on potential health effects and physical hazards.[5][8][13]
- First-Aid Measures: Instructions for emergency response in case of exposure.[14]
- Handling and Storage: Recommendations for safe handling practices and appropriate storage conditions.[5][13][15]
- Personal Protective Equipment (PPE): Specifies the necessary protective gear, such as gloves, safety glasses, and lab coats.[15]

Section 3: Practical Guidance for Researchers

Workflow for Supplier Selection and Quality Verification

The process of selecting a supplier and verifying the quality of a chemical is a critical workflow in any research setting.



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Caption: A typical workflow for selecting a chemical supplier and verifying quality.

Experimental Protocol: Preparation of a Stock Solution

Accurate preparation of stock solutions is fundamental for reproducible experiments. The following is a general protocol for preparing a stock solution of **2-Ethyl-5-nitropyridine**.

Materials:

- **2-Ethyl-5-nitropyridine** (solid or liquid)
- Analytical balance
- Volumetric flask (appropriate size)
- Spatula or pipette
- Appropriate solvent (e.g., DMSO, DMF, Ethanol - consult solubility data)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Don PPE: Before handling the chemical, ensure you are wearing the appropriate personal protective equipment as specified in the SDS.
- Tare the Balance: Place a clean, dry weigh boat or vial on the analytical balance and tare it to zero.
- Weigh the Compound: Carefully weigh the desired amount of **2-Ethyl-5-nitropyridine**. Record the exact mass.
- Transfer to Volumetric Flask: Quantitatively transfer the weighed compound into the volumetric flask.
- Dissolve the Compound: Add a portion of the chosen solvent to the volumetric flask and swirl gently to dissolve the compound completely.

- Bring to Volume: Once the solid is fully dissolved, carefully add more solvent until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.
- Mix Thoroughly: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label and Store: Label the flask with the name of the compound, the concentration of the solution, the solvent used, the date of preparation, and your initials. Store the solution according to the recommendations in the SDS.

Section 4: Synthesis of 2-Ethyl-5-nitropyridine

Understanding the synthetic routes to **2-Ethyl-5-nitropyridine** can provide researchers with insights into potential impurities that may be present in the commercial product. Nitropyridines are generally synthesized through the nitration of pyridine or its derivatives.^[2] The synthesis of 2-substituted-5-nitropyridines can be achieved from 3-nitropyridine.^[2] Another approach involves the synthesis from diethyl (5-nitropyridin-2-yl)malonate.^[16]

Conclusion

The selection of a commercial supplier for **2-Ethyl-5-nitropyridine** is a critical decision for any research professional. By prioritizing suppliers with a strong reputation for quality, providing comprehensive documentation, and adhering to strict safety and handling protocols, researchers can ensure the integrity and reproducibility of their work. A thorough evaluation of the Certificate of Analysis and the Safety Data Sheet, coupled with a systematic approach to supplier selection, forms the foundation of successful and safe research in drug development and beyond.

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